

Application Notes and Protocols: CAY 10462 Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY 10462 dihydrochloride

Cat. No.: B564408

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

CAY 10462 dihydrochloride is a chemical compound used in scientific research. Proper dissolution is critical for accurate and reproducible experimental results. These application notes provide detailed protocols for the dissolution of **CAY 10462 dihydrochloride** for both in vitro and in vivo studies.

Physicochemical Properties

- Chemical Name: 6-[4-(1H-imidazol-1-yl)phenoxy]-N,N-dimethyl-1-hexanamine, dihydrochloride[1]
- Molecular Formula: $C_{17}H_{25}N_3O \cdot 2HCl$ [1]
- Formula Weight: 360.3 g/mol [1]
- Appearance: A crystalline solid[1]
- Purity: $\geq 98\%$ [1]

Solubility Data

For accurate preparation of solutions, it is essential to understand the solubility of **CAY 10462 dihydrochloride** in various solvents. The following table summarizes the solubility data.

Solvent	Solubility
DMSO	15 mg/mL
Ethanol	10 mg/mL
PBS (pH 7.2)	10 mg/mL

Data sourced from the Cayman Chemical product information sheet.[\[1\]](#)

Experimental Protocols

Equipment and Reagents

- **CAY 10462 dihydrochloride**
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, 200 proof
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile polypropylene centrifuge tubes
- Calibrated pipettes
- Vortex mixer
- Optional: Water bath or sonicator

Preparation of Stock Solutions

It is recommended to prepare a concentrated stock solution in an organic solvent, which can then be diluted to the final experimental concentration.

4.2.1. Using DMSO

- Aseptically weigh the desired amount of **CAY 10462 dihydrochloride** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a concentration of up to 15 mg/mL.
- To aid dissolution, vortex the solution for 1-2 minutes. Gentle warming in a water bath (37°C) or brief sonication can also be used.
- Ensure the solid is completely dissolved before use.
- Store the DMSO stock solution at -20°C.

4.2.2. Using Ethanol

- Weigh the required amount of **CAY 10462 dihydrochloride**.
- Add the calculated volume of 200 proof ethanol to reach a concentration of up to 10 mg/mL.
- Vortex thoroughly until the compound is fully dissolved. Sonication can be applied if necessary.
- Store the ethanol stock solution at -20°C.

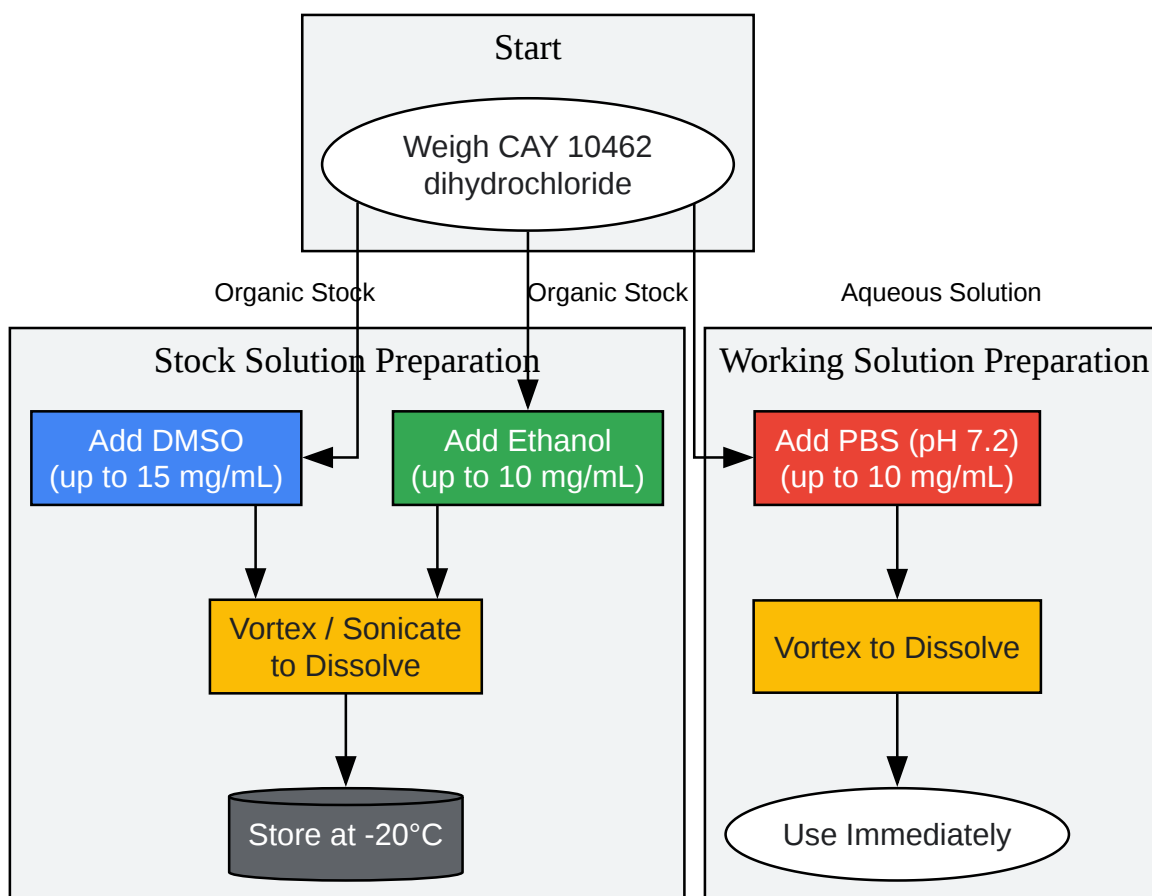
Preparation of Aqueous Working Solutions

For most biological experiments, it is necessary to dilute the organic stock solution into an aqueous buffer.

- Thaw the stock solution (DMSO or ethanol) to room temperature.
- To prepare a working solution in PBS (pH 7.2) with a maximum concentration of 10 mg/mL, directly dissolve the **CAY 10462 dihydrochloride** in the buffer.^[1]
- Vortex the solution until the compound is fully dissolved.
- It is recommended to prepare aqueous solutions fresh for each experiment.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for preparing solutions of **CAY 10462 dihydrochloride**.

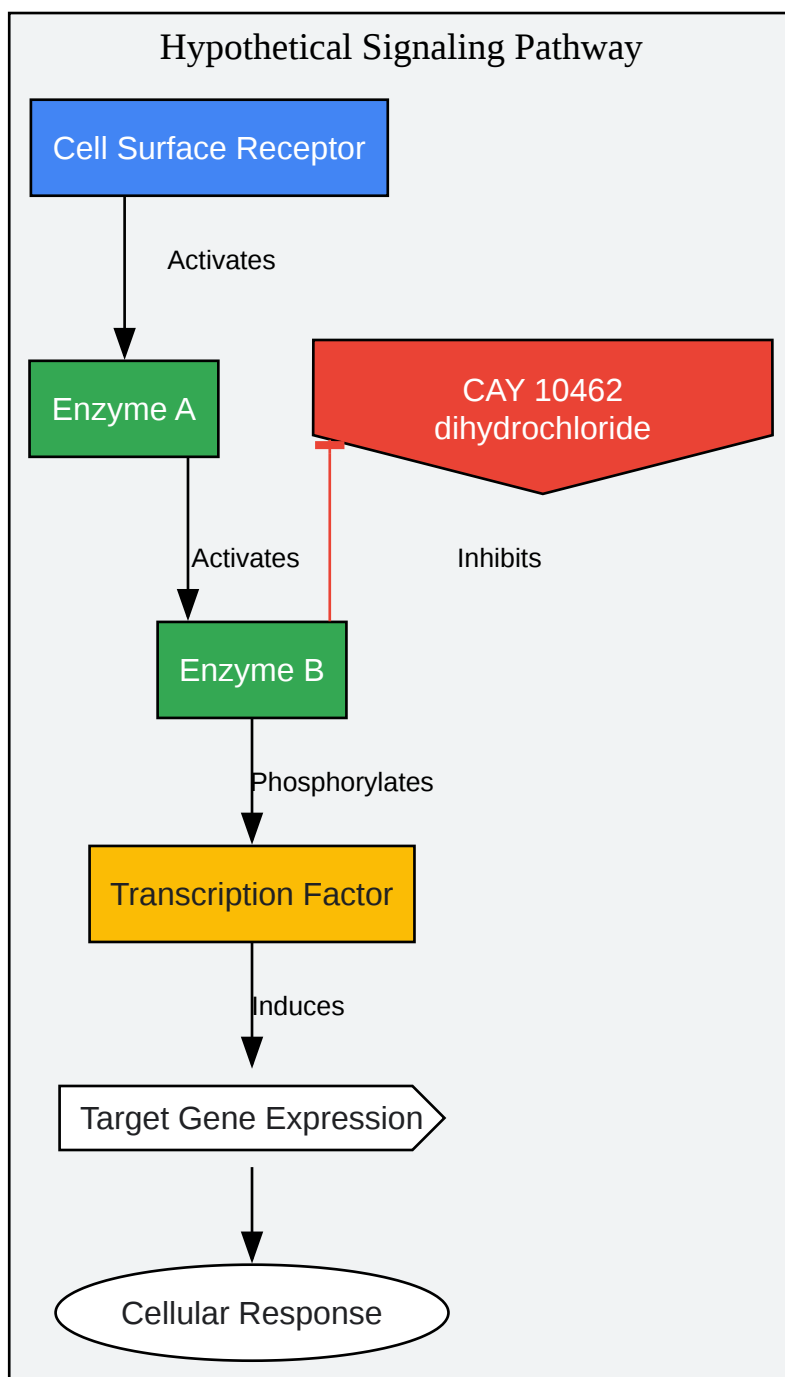


[Click to download full resolution via product page](#)

Caption: Workflow for dissolving **CAY 10462 dihydrochloride**.

Signaling Pathway Context

While the dissolution protocol is the primary focus, it is important to handle the compound with an understanding of its biological context. The specific signaling pathways affected by **CAY 10462 dihydrochloride** should be considered when designing experiments. A simplified, hypothetical signaling pathway diagram is provided below to illustrate how such a diagram could be constructed.



[Click to download full resolution via product page](#)

Caption: Example of a signaling pathway involving a hypothetical target.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: CAY 10462 Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564408#how-to-dissolve-cay-10462-dihydrochloride-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com